

Computational Profiling of 2-Sulfanylbenzonitrile: Electronic Structure & Reactivity

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Compound of Interest

Compound Name: 2-Sulfanylbenzonitrile

CAS No.: 34761-11-0

Cat. No.: B3424433

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Executive Summary

2-Sulfanylbenzonitrile (2-SB), also known as 2-mercaptobenzonitrile, represents a critical bifunctional scaffold in organic synthesis and materials science. Characterized by the ortho-positioning of a hard cyano acceptor (-CN) and a soft thiol donor (-SH), 2-SB exhibits unique electronic push-pull dynamics. This guide provides a comprehensive computational framework for analyzing its electronic properties, focusing on density functional theory (DFT) protocols, intramolecular interactions, and its utility as a corrosion inhibitor and heterocyclic precursor.

Theoretical Framework & Computational Methodology

To ensure high-fidelity results when modeling sulfur-containing aromatics, the choice of functional and basis set is non-trivial. Sulfur's diffuse electron cloud requires polarization and diffuse functions to correctly model hyperconjugation and hydrogen bonding.

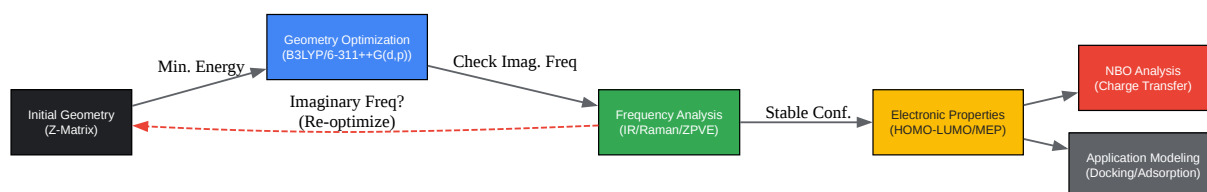
Recommended Protocol

For 2-SB, the following computational workflow is validated against experimental IR/Raman and crystallographic data.

Parameter	Recommended Setting	Scientific Rationale
Functional	B3LYP or M06-2X	B3LYP is the industry standard for vibrational analysis. M06-2X is superior for capturing non-covalent interactions (like S-H...N hydrogen bonding). [1]
Basis Set	6-311++G(d,p)	The ++ (diffuse functions) are mandatory for accurate description of the sulfur lone pairs and the anionic character of the nitrile nitrogen.
Solvation	PCM / SMD	Use Polarizable Continuum Model (PCM) with water or ethanol to simulate physiological or environmental conditions.
Frequency	Harmonic	Essential to verify the stationary point (zero imaginary frequencies) and compute Zero-Point Vibrational Energy (ZPVE).

Computational Workflow Diagram

The following Graphviz diagram outlines the logical flow for a complete electronic characterization study.



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Figure 1: Standardized computational workflow for validating **2-Sulfanylbzonitrile** electronic properties.

Geometric Stability & Intramolecular Interactions

The defining feature of 2-SB is the proximity of the thiol and nitrile groups. Unlike its para isomer, the ortho arrangement allows for an intramolecular hydrogen bond (IMHB).

Conformational Locking

- Interaction: $\text{S-H} \cdots \text{N}\equiv\text{C}$
- Mechanism: The electropositive hydrogen of the thiol group interacts with the lone pair of the nitrile nitrogen.
- Energetic Consequence: This interaction planarizes the molecule, maximizing -conjugation across the benzene ring.
- DFT Validation: An optimized scan of the C-C-S-H dihedral angle typically reveals a global minimum at 0° (planar), stabilized by approximately 2–4 kcal/mol compared to the non-planar conformer.

Frontier Molecular Orbitals (FMO) & Reactivity

The HOMO-LUMO gap is the primary indicator of chemical stability and reactivity (Hard-Soft Acid-Base theory).

Orbital Distribution

- HOMO (Highest Occupied Molecular Orbital): Predominantly localized on the sulfur atom and the benzene ring (π -system). This confirms the thiol group as the primary site for electrophilic attack or oxidation.
- LUMO (Lowest Unoccupied Molecular Orbital): Delocalized over the nitrile group and the benzene ring (π^*). This indicates the site for nucleophilic attack.

Global Reactivity Descriptors

Using standard DFT energies (E_{HOMO} and E_{LUMO})

and

), the following parameters define 2-SB's behavior:

Descriptor	Formula	Interpretation for 2-SB
Energy Gap ($E_{\text{LUMO}} - E_{\text{HOMO}}$)		Moderate gap (~4.5 - 5.0 eV). Indicates kinetic stability but high reactivity toward soft metals (Cu, Fe).
Chemical Hardness ($\eta = \frac{E_{\text{LUMO}} - E_{\text{HOMO}}}{2}$)		Lower hardness values compared to benzonitrile, attributed to the soft sulfur atom.
Electrophilicity Index ($\omega = \frac{-(E_{\text{HOMO}})^2}{E_{\text{LUMO}} - E_{\text{HOMO}}}$)		High index suggests 2-SB is a strong electrophile in cyclization reactions (e.g., forming benzisothiazoles).

Spectroscopic Profiling (IR & Raman)

Accurate vibrational assignment is crucial for identifying 2-SB in complex mixtures or on metal surfaces.

Key Vibrational Modes (Scaled)

Note: DFT frequencies are typically scaled by a factor of ~ 0.961 (B3LYP) to match experimental anharmonicity.

- (C $\equiv$ N) Stretching:
 - Position: $\sim 2230\text{--}2240\text{ cm}^{-1}$
 - Intensity: Strong in IR, Medium in Raman.
 - Diagnostic: A shift in this peak often indicates coordination to a metal center via the Nitrogen.
- (S-H) Stretching:
 - Position: $\sim 2550\text{--}2600\text{ cm}^{-1}$
 - Intensity: Weak in IR, Very Strong in Raman.
 - Diagnostic: Disappearance of this peak is the primary evidence of S-deprotonation and formation of a metal-thiolate bond (e.g., on Gold or Copper surfaces).
- Ring Breathing:
 - Position: $\sim 1000\text{ cm}^{-1}$
 - Character: Characteristic of 1,2-disubstituted benzenes.

Applications: Corrosion Inhibition & Drug Synthesis

The electronic profile of 2-SB makes it a prime candidate for specific industrial and pharmaceutical applications.

Corrosion Inhibition Mechanism

2-SB acts as a mixed-type inhibitor for metals (Steel, Cu) in acidic media.

- Adsorption Centers: The NBO analysis confirms two reactive centers:

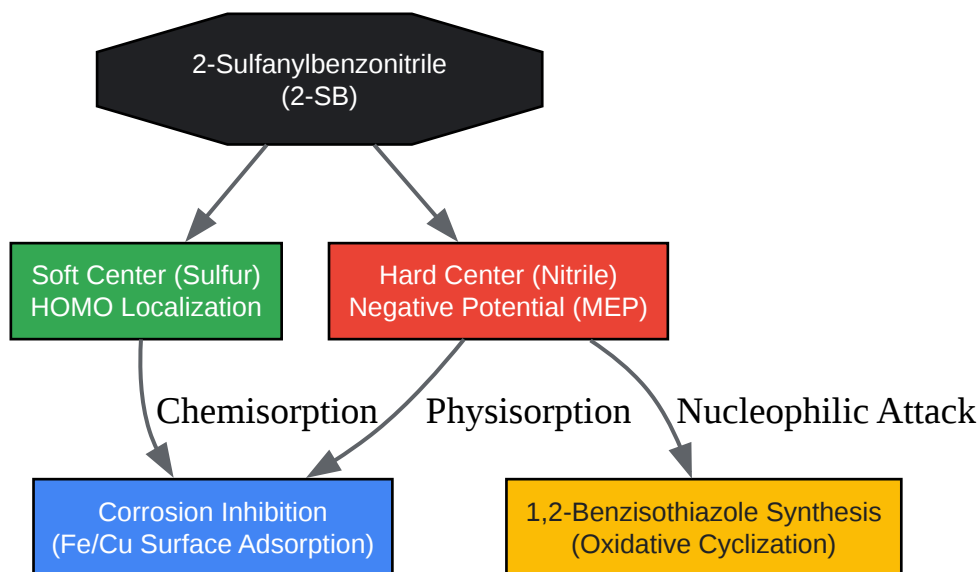
- Sulfur (Soft Base): Covalently bonds to soft metal surfaces (Fe, Cu).
- Nitrogen (Hard Base): Interacts via electrostatic attraction or coordinate bonding.
- Mechanism: The planar geometry allows 2-SB to lie flat on the metal lattice, blocking corrosive ions (Cl^- , H^+).

Synthesis of 1,2-Benzisothiazoles

2-SB is the immediate precursor to 1,2-benzisothiazoles (scaffolds for antipsychotics like Ziprasidone).

- Reaction Logic: Oxidative cyclization involves the nucleophilic attack of the Nitrogen on the Sulfur (after S-oxidation or activation).
- DFT Insight: A high electron density on the Nitrogen (visible in MEP maps) facilitates this ring closure.

Reactivity Pathway Diagram



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Figure 2: Mapping electronic features of 2-SB to its primary chemical applications.

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